Structure-activity relationship (SAR) of 3,4-dimethoxybenzamide derivatives

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Compound of Interest

Compound Name:	*N-(4-bromophenyl)-3,4-dimethoxybenzamide*
Cat. No.:	*B5704267*

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The 3,4-Dimethoxybenzamide Scaffold: A Comparative SAR & Application Guide

Executive Summary

The 3,4-dimethoxybenzamide moiety represents a "privileged structure" in medicinal chemistry, serving as a critical pharmacophore in therapeutics ranging from metabolic regulation (TGR5 agonists) to antimicrobial agents (FtsZ inhibitors). Unlike its 3,4,5-trimethoxy analog—widely recognized for tubulin binding (e.g., Combretastatin A-4)—the 3,4-dimethoxy variant exhibits a distinct selectivity profile, particularly favored in G-protein coupled receptor (GPCR) modulation and bacterial cell division inhibition.

This guide provides an objective, data-driven analysis of 3,4-dimethoxybenzamide derivatives, comparing their efficacy against clinical standards and elucidating the structural determinants of their biological activity.

Part 1: Comparative SAR Analysis

Module A: Metabolic Regulation (TGR5 Agonists)

Target: TGR5 (GPBAR1), a bile acid membrane receptor involved in GLP-1 secretion and energy expenditure.[1][2]

In the development of anti-diabetic agents, the 3,4-dimethoxy motif acts as a potent anchor within the TGR5 orthosteric binding pocket.

Comparative Performance: 3,4-Dimethoxy vs. Halogenated Analogs

Experimental data indicates that replacing a 4-chloro or 4-fluoro substituent with a 3,4-dimethoxy group significantly enhances potency.[2]

Compound Class	R-Group Substitution	Target	Potency (EC50)	Fold Improvement
Standard (Ref)	Lithocholic Acid (Endogenous)	hTGR5	~580 nM	N/A
Derivative 2	4-Chloro-phenyl	mTGR5	890 nM	Baseline
Derivative 20	4-Fluoro-phenyl	mTGR5	550 nM	1.6x
Derivative 21	3,4-Dimethoxy-phenyl	mTGR5	125 nM	7.1x
Compound 6g	3,4-Dimethoxy (Imidazole core)	hTGR5	0.057 nM	>10,000x

SAR Insight: The 3,4-dimethoxy substitution facilitates critical hydrogen bonding and hydrophobic packing interactions within the receptor's transmembrane domain. In tetrahydrobenzimidazole scaffolds, this substitution pattern is superior to single halogenation, likely due to the electron-donating nature of the methoxy groups optimizing the electrostatic landscape of the binding pocket.

Module B: Antimicrobial Activity (FtsZ & Efflux Pump Inhibition)

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Target: Filamentous temperature-sensitive Z (FtsZ) protein and MATE efflux pumps.

While 3-methoxybenzamide is a known FtsZ inhibitor (e.g., PC190723), the 3,4-dimethoxy derivatives, particularly N'-benzylidene-3,4-dimethoxybenzohydrazides, exhibit dual mechanisms of action: disrupting cell division and blocking efflux pumps, which restores sensitivity in resistant strains.

Comparative Efficacy: Antibacterial Potency (MIC)

Data normalized from broth microdilution assays against S. aureus.

Compound	Scaffold Type	Target Mechanism	MIC (µg/mL)	Efficacy vs. Ciprofloxacin
Ciprofloxacin	Fluoroquinolone	DNA Gyrase	0.5 - 1.0	Reference
PC190723	3-Methoxybenzamide	FtsZ Inhibition	1.0	Equivalent
Compound 4h	3,4-Dimethoxy-hydrazide	MATE / FtsZ	2.0 - 4.0	Moderate
Compound 4a	3,4-Dimethoxy-hydrazide	MATE / FtsZ	12.5	Lower

SAR Insight:

- Linker Criticality: The hydrazide linker (-CONH-N=CH-) provides necessary flexibility and hydrogen bond donors/acceptors absent in the rigid amide bond of PC190723.
- Substitution Effects: The 3,4-dimethoxy group on the "A-ring" is essential for lipophilicity and membrane penetration. Introduction of electron-withdrawing groups (Cl, NO2) on the "B-ring" (benzylidene moiety) significantly enhances potency against Gram-positive bacteria (Compound 4h).

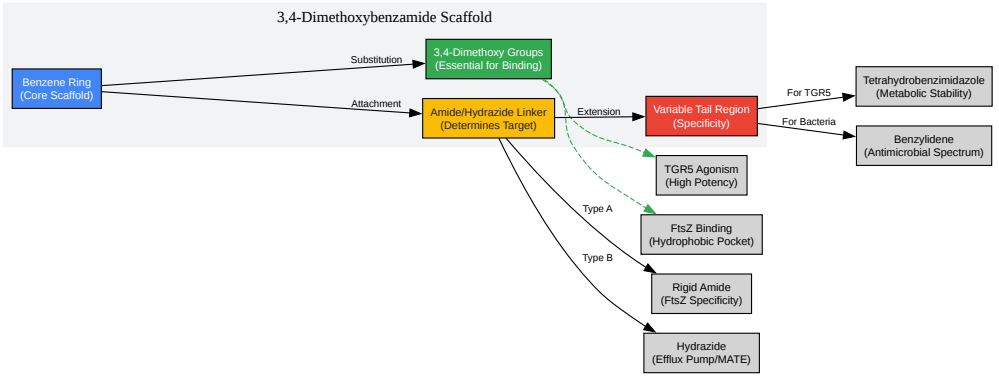
Part 2: Mechanistic Visualization

Diagram 1: Structure-Activity Relationship Map

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The following diagram illustrates the functional zones of the scaffold and the impact of specific substitutions.

Fig 1. SAR Map: The 3,4-dimethoxy 'anchor' drives potency, while the linker determines the therapeutic class.



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Figure 1 Caption: SAR Map: The 3,4-dimethoxy 'anchor' drives potency, while the linker determines the therapeutic class.[1][2][3][4][5][6][7][8][9][10][11][12]

Part 3: Experimental Protocols

Protocol A: Synthesis of N'-Benzylidene-3,4-dimethoxybenzohydrazide

Objective: To synthesize the antimicrobial scaffold via condensation.

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Reagents: 3,4-dimethoxybenzohydrazide, substituted benzaldehyde, ethanol, glacial acetic acid.

- Preparation: Dissolve 3,4-dimethoxybenzohydrazide (1.0 mmol) in absolute ethanol (10 mL).
- Addition: Add an equimolar amount of the appropriate substituted benzaldehyde (1.0 mmol).
- Catalysis: Add 2–3 drops of glacial acetic acid.
- Reflux: Heat the mixture under reflux for 4–6 hours. Monitor progress via TLC (Mobile phase: Hexane:Ethyl Acetate 7:3).
- Isolation: Cool the reaction mixture to room temperature. Pour into crushed ice.
- Purification: Filter the precipitate, wash with cold water, and recrystallize from ethanol to obtain the final Schiff base.

Protocol B: TGR5 cAMP Functional Assay

Objective: To quantify agonist potency (EC50) in vitro.

System: NCI-H716 cells (Human enteroendocrine cells expressing TGR5).[2]

- Cell Culture: Suspend NCI-H716 cells in DMEM supplemented with 10% FBS. Plate at 50,000 cells/well in a 96-well plate.
- Compound Treatment: Prepare serial dilutions of the test compound (3,4-dimethoxy derivative) and the reference standard (Lithocholic acid) in assay buffer (HBSS + 0.1% BSA + 0.5 mM IBMX).
- Incubation: Incubate cells with compounds for 30 minutes at 37°C. The IBMX prevents cAMP degradation.
- Lysis & Detection: Lyse cells and quantify intracellular cAMP levels using a TR-FRET cAMP kit (e.g., Lance Ultra).
- Analysis: Plot cAMP concentration vs. log[Compound]. Calculate EC50 using non-linear regression (Sigmoidal dose-response).

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Diagram 2: TGR5 Signaling Pathway Activation

This diagram details the downstream effects of the 3,4-dimethoxybenzamide agonist binding.

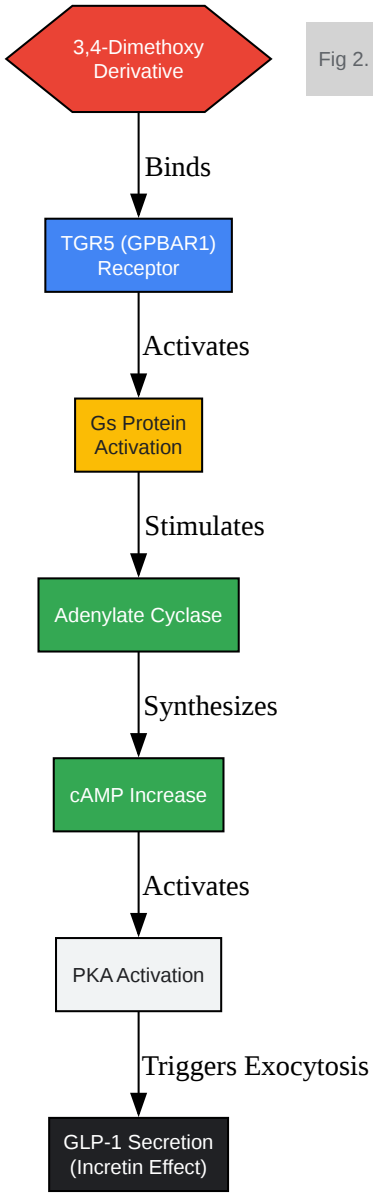


Fig 2. Mechanism of Action: TGR5 agonism leads to GLP-1 secretion, improving glycemic control.

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Figure 2 Caption: Mechanism of Action: TGR5 agonism leads to GLP-1 secretion, improving glycemic control.[1][2][3][4][6][8][9][10][11][12][13]

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